

Application Note: Quantitative Analysis of 4-(Allyloxy)-3-methoxybenzoic Acid

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Compound of Interest

Compound Name: 4-(Allyloxy)-3-methoxybenzoic acid

CAS No.: 22280-97-3

Cat. No.: B1609155

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Introduction

4-(Allyloxy)-3-methoxybenzoic acid is a significant organic intermediate used in the synthesis of various pharmaceutical compounds and specialty chemicals. Its purity and concentration are critical parameters that can influence the yield, efficacy, and safety of the final products. Therefore, robust and reliable analytical methods for its quantification are essential in research, development, and quality control settings.

This application note provides detailed protocols for the quantitative analysis of **4-(Allyloxy)-3-methoxybenzoic acid** using High-Performance Liquid Chromatography (HPLC) with UV detection and Gas Chromatography-Mass Spectrometry (GC-MS). The methodologies are designed to be accurate, precise, and suitable for various sample matrices. The protocols are grounded in established analytical principles for similar phenolic and benzoic acid derivatives and adhere to the validation guidelines of the International Council for Harmonisation (ICH)[1][2][3][4][5].

Physicochemical Properties of 4-(Allyloxy)-3-methoxybenzoic Acid and Analogs

A thorough understanding of the analyte's physicochemical properties is fundamental to developing a robust analytical method. While specific experimental data for **4-(Allyloxy)-3-methoxybenzoic acid** is not extensively published, we can infer its properties from structurally similar compounds such as 4-hydroxy-3-methoxybenzoic acid and 3-methoxybenzoic acid.

Property	Inferred Value/Characteristic	Rationale and References
Molecular Formula	C ₁₁ H ₁₂ O ₄	Based on chemical structure.
Molecular Weight	208.21 g/mol	Calculated from the molecular formula.
UV Absorbance	Expected λ_{max} ~230-280 nm	Structurally similar benzoic acid derivatives exhibit characteristic UV absorbance in this range due to the substituted benzene ring[6][7][8].
pKa	~4-5	As a benzoic acid derivative, it is a weak acid. The pKa of 3-methoxybenzoic acid is approximately 3.84[9][10][11][12]. The allyloxy group is not expected to significantly alter the acidity.
Solubility	Freely soluble in organic solvents like methanol, acetonitrile, and ethanol. Limited solubility in water.	The presence of the allyl and methoxy groups increases its lipophilicity compared to simpler benzoic acids. 4-Methoxybenzoic acid is freely soluble in alcohol and ether[13].

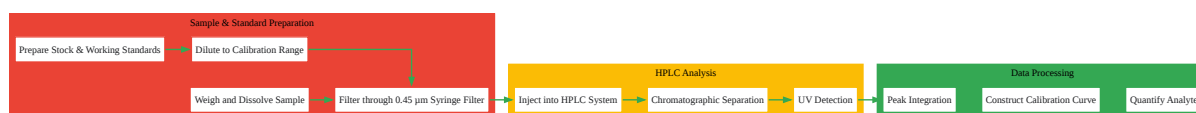
High-Performance Liquid Chromatography (HPLC) with UV Detection

HPLC is a precise and reliable technique for the analysis of non-volatile and thermally labile compounds like **4-(Allyloxy)-3-methoxybenzoic acid**. A reversed-phase method is proposed, leveraging the analyte's moderate polarity.

Causality Behind Experimental Choices

- **Stationary Phase:** A C18 column is selected due to its versatility and proven efficacy in retaining and separating a wide range of moderately polar to nonpolar compounds, including benzoic acid derivatives[8].
- **Mobile Phase:** A gradient elution with acetonitrile and acidified water is chosen to ensure good peak shape and resolution. The acidic modifier (phosphoric or formic acid) is crucial for suppressing the ionization of the carboxylic acid group, which prevents peak tailing and improves retention on the nonpolar stationary phase[14][15].
- **Detection:** UV detection is appropriate as the benzene ring with its substituents acts as a chromophore. Based on the UV spectra of similar compounds, a wavelength in the range of 230-280 nm should provide adequate sensitivity[6][7][8].

Experimental Workflow for HPLC Analysis



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Caption: HPLC analysis workflow from sample preparation to quantification.

Detailed HPLC Protocol

1. Materials and Reagents

- **4-(Allyloxy)-3-methoxybenzoic acid** reference standard ($\geq 98\%$ purity)
- Acetonitrile (HPLC grade)
- Water (HPLC grade or purified)
- Phosphoric acid (ACS grade) or Formic acid (LC-MS grade)
- Methanol (HPLC grade, for cleaning)

2. Instrumentation

- HPLC system with a gradient pump, autosampler, column compartment, and a UV-Vis or Photodiode Array (PDA) detector.

3. Chromatographic Conditions

Parameter	Condition
Column	C18, 4.6 x 150 mm, 5 μ m
Mobile Phase A	0.1% Phosphoric Acid in Water
Mobile Phase B	Acetonitrile
Gradient	0-2 min: 30% B; 2-10 min: 30-70% B; 10-12 min: 70% B; 12-13 min: 70-30% B; 13-15 min: 30% B
Flow Rate	1.0 mL/min
Column Temperature	30 $^{\circ}$ C
Injection Volume	10 μ L
Detection Wavelength	254 nm (or optimal wavelength determined by PDA scan)

4. Preparation of Solutions

- **Standard Stock Solution (1 mg/mL):** Accurately weigh 10 mg of the reference standard and dissolve in 10 mL of acetonitrile in a volumetric flask.
- **Working Standard Solutions:** Prepare a series of working standards (e.g., 1, 5, 10, 25, 50, 100 μ g/mL) by diluting the stock solution with the initial mobile phase composition (70:30 Mobile Phase A:B).
- **Sample Preparation:** Accurately weigh a known amount of the sample, dissolve it in acetonitrile, and dilute with the initial mobile phase to an expected concentration within the calibration range.

5. **System Suitability** Before sample analysis, perform at least five replicate injections of a mid-range standard solution. The system is deemed suitable if the following criteria are met:

- **Tailing Factor:** ≤ 2.0
- **Relative Standard Deviation (RSD) of Peak Area:** $\leq 2.0\%$

6. Data Analysis and Quantification Construct a calibration curve by plotting the peak area against the concentration of the working standards. Determine the concentration of **4-(Allyloxy)-3-methoxybenzoic acid** in the sample by interpolating its peak area from the linear regression of the calibration curve.

Gas Chromatography-Mass Spectrometry (GC-MS)

For volatile impurities or when higher specificity is required, GC-MS is a powerful analytical technique. However, direct analysis of carboxylic acids like **4-(Allyloxy)-3-methoxybenzoic acid** by GC can be challenging due to their polarity, which can lead to poor peak shape and adsorption in the GC system[16].

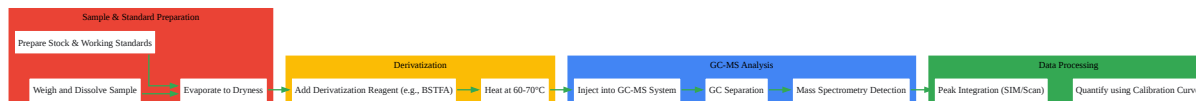
Rationale for Derivatization

To overcome these challenges, derivatization is highly recommended. This process chemically modifies the analyte to make it more suitable for GC analysis by:

- Increasing Volatility: Converting the polar carboxylic acid group into a less polar ester or silyl ester.
- Improving Thermal Stability: The resulting derivatives are often more stable at high temperatures.
- Enhancing Peak Shape: Blocking the active hydrogen of the carboxylic acid reduces interactions with the GC system, resulting in sharper, more symmetrical peaks[16][17].

A common and effective derivatization method for carboxylic acids is silylation, for example, using N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA).

Experimental Workflow for GC-MS Analysis with Derivatization



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Caption: GC-MS analysis workflow including the essential derivatization step.

Detailed GC-MS Protocol

1. Materials and Reagents

- **4-(Allyloxy)-3-methoxybenzoic acid** reference standard ($\geq 98\%$ purity)
- N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% Trimethylchlorosilane (TMCS)
- Pyridine (anhydrous)
- Ethyl acetate (GC grade)

2. Instrumentation

- GC-MS system equipped with a split/splitless injector, a mass selective detector, and an appropriate capillary column.

3. GC-MS Conditions

Parameter	Condition
Column	DB-5ms, 30 m x 0.25 mm, 0.25 μ m (or equivalent)
Carrier Gas	Helium at a constant flow of 1.0 mL/min
Injector Temperature	250 °C
Oven Program	Initial 100 °C, hold for 2 min, ramp to 280 °C at 15 °C/min, hold for 5 min
Transfer Line Temp.	280 °C
Ion Source Temp.	230 °C
MS Mode	Electron Ionization (EI) at 70 eV
Scan Range	50-400 amu (or Selected Ion Monitoring for higher sensitivity)

4. Derivatization Procedure

- **Standard and Sample Preparation:** Prepare stock and working standards in ethyl acetate. For samples, dissolve a known amount in ethyl acetate. Pipette an aliquot of the standard or sample solution into a vial and evaporate to dryness under a gentle stream of nitrogen.
- **Reaction:** To the dry residue, add 50 μ L of anhydrous pyridine and 100 μ L of BSTFA with 1% TMCS.
- **Heating:** Cap the vial tightly and heat at 70 °C for 30 minutes.
- **Analysis:** After cooling to room temperature, inject 1 μ L of the derivatized solution into the GC-MS.

Method Validation

Both the HPLC and GC-MS methods should be validated according to ICH Q2(R2) guidelines to ensure they are suitable for their intended purpose^{[1][2][3][4][5]}. The following parameters should be assessed:

Validation Parameter	Description and Acceptance Criteria
Specificity	The ability to assess the analyte unequivocally in the presence of components that may be expected to be present. This can be demonstrated by the absence of interfering peaks at the retention time of the analyte in a blank sample and by peak purity analysis using a PDA detector (for HPLC).
Linearity	The ability to obtain test results that are directly proportional to the concentration of the analyte. A minimum of five concentrations should be used. The correlation coefficient (r^2) should be ≥ 0.999 .
Accuracy	The closeness of the test results to the true value. It should be assessed using a minimum of nine determinations over a minimum of three concentration levels covering the specified range (e.g., 3 concentrations/3 replicates each). The recovery should be within 98-102%.
Precision	The degree of scatter between a series of measurements. It should be assessed at two levels: Repeatability (intra-day precision) and Intermediate Precision (inter-day and inter-analyst precision). The RSD should be $\leq 2.0\%$.
Limit of Detection (LOD)	The lowest amount of analyte in a sample that can be detected but not necessarily quantitated as an exact value.
Limit of Quantification (LOQ)	The lowest amount of analyte in a sample that can be quantitatively determined with suitable precision and accuracy.

Robustness

The capacity of the method to remain unaffected by small, but deliberate variations in method parameters (e.g., pH of mobile phase, column temperature, flow rate).

Conclusion

This application note provides comprehensive and scientifically grounded protocols for the quantification of **4-(Allyloxy)-3-methoxybenzoic acid** using HPLC-UV and GC-MS. The HPLC method is suitable for routine analysis, while the GC-MS method with derivatization offers higher specificity and is ideal for impurity profiling and trace analysis. The successful implementation and validation of these methods will ensure the generation of reliable and accurate data for quality control and research applications in the pharmaceutical and chemical industries.

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